

## Compound of Interest

Compound Name: 3,4-Dimethoxyphenethylamine

Cat. No.: B193588

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**3,4-Dimethoxyphenethylamine** (DMPEA), a phenethylamine derivative structurally analogous to the neurotransmitter dopamine and the classic psy

## Introduction

**3,4-Dimethoxyphenethylamine** (DMPEA), also known as homoveratrylamine, is an organic compound belonging to the phenethylamine class. Its st

This structural similarity to known psychoactive compounds has prompted investigations into its potential effects on the central nervous system. Histo

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Caption: Conceptual overview of DMPEA's weak pharmacological actions.

## Quantitative Pharmacological Data

Quantitative data on the binding affinity and functional potency of DMPEA are scarce, reflecting its overall

Target
Serotonin Receptors
5-HT1A Receptor
5-HT2A Receptor
Monoamine Oxidase
MAO-A
MAO-B
Trace Amine Receptor

Note: Data for 3,4-DMA and 4-MPEA are included for context as specific values for DMPEA are not well-documented.

## Experimental Protocols

### Radioligand Receptor Binding Assay (General Protocol)

Radioligand binding assays are utilized to determine the affinity ( $K_i$ ) of a test compound for a specific receptor.

- **Receptor Preparation:** Membranes from cells stably expressing the receptor of interest (e.g., h5-HT2A) or from native tissue are used.
- **Assay Incubation:** The assay is performed in a 96-well plate. To each well, the following are added: receptor preparation, radioligand, and test compound.
- **Equilibration:** The plate is incubated (e.g., 60 minutes at 30°C) to allow the binding to reach equilibrium.
- **Separation:** Receptor-bound radioligand is separated from the unbound radioligand via rapid vacuum filtration.

- Quantification: The radioactivity retained on the filters is measured using a scintillation counter.[1]
- Data Analysis: Non-specific binding is subtracted, and competition curves are generated. The IC<sub>50</sub> (concentra

## Rodent Head-Twitch Response (HTR) Assay

The HTR assay is a behavioral paradigm used to assess the in-vivo 5-HT<sub>2A</sub> receptor agonist activity of a compo

Caption: Standard experimental workflow for the rodent Head-Twitch Response assay.

- Animals: Male C57BL/6J mice are commonly used for this assay.[8] Animals are habituated to the testing room
- Compound Administration: The test compound (DMPEA) or vehicle (e.g., saline) is administered, typically via
- Observation: Immediately after injection, the mouse is placed in a transparent observation chamber (e.g., a
- Scoring: The number of head twitches is counted over a set period (e.g., 30-60 minutes). Scoring can be done
- Data Analysis: The total number of head twitches for each dose group is compared to the vehicle control group

## Conclusion

Based on a comprehensive review of the available evidence, **3,4-Dimethoxyphenethylamine** (DMPEA) is not considered

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